

how to confirm thiol vs thione tautomer in 1,2,4-triazole derivatives

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Compound of Interest

Compound Name: 4-Amino-5-(2-thienyl)-4h-1,2,4-triazole-3-thiol

Cat. No.: B186316

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Technical Support Center: 1,2,4-Triazole Derivatives

Welcome to the technical support center for researchers, scientists, and drug development professionals working with 1,2,4-triazole derivatives. This guide provides answers to frequently asked questions and troubleshooting advice for confirming the predominant tautomeric form (thiol vs. thione) in your compounds.

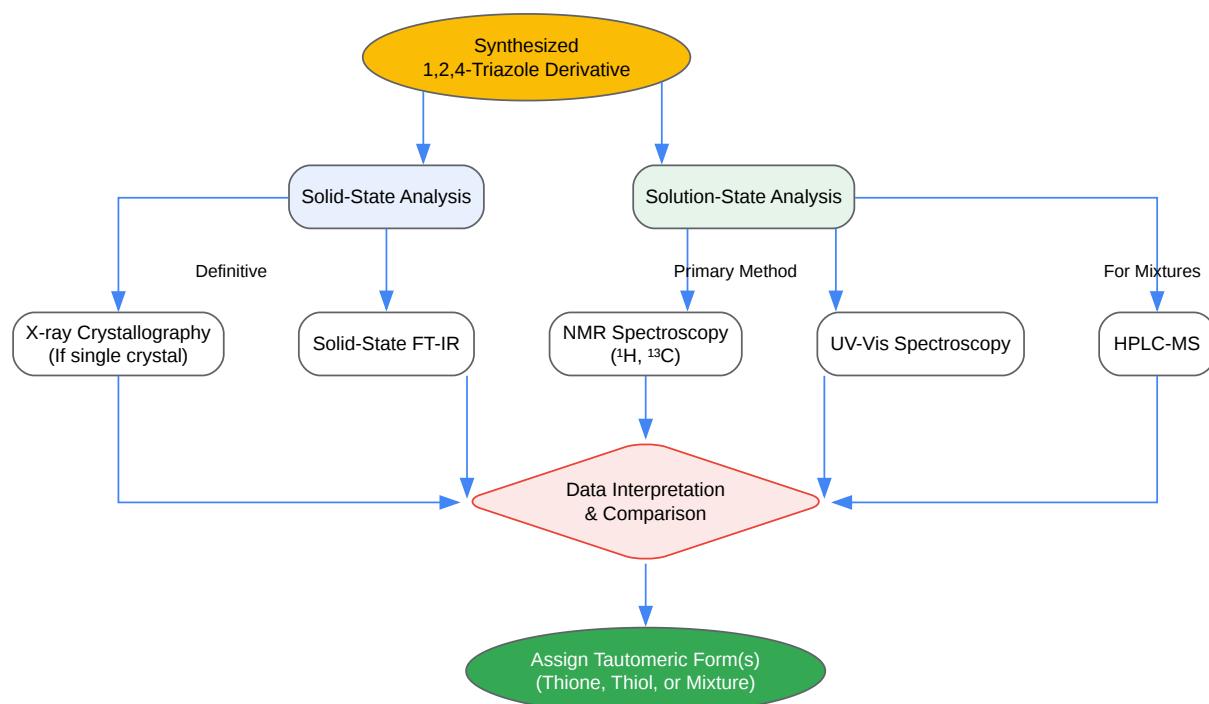
Frequently Asked Questions (FAQs)

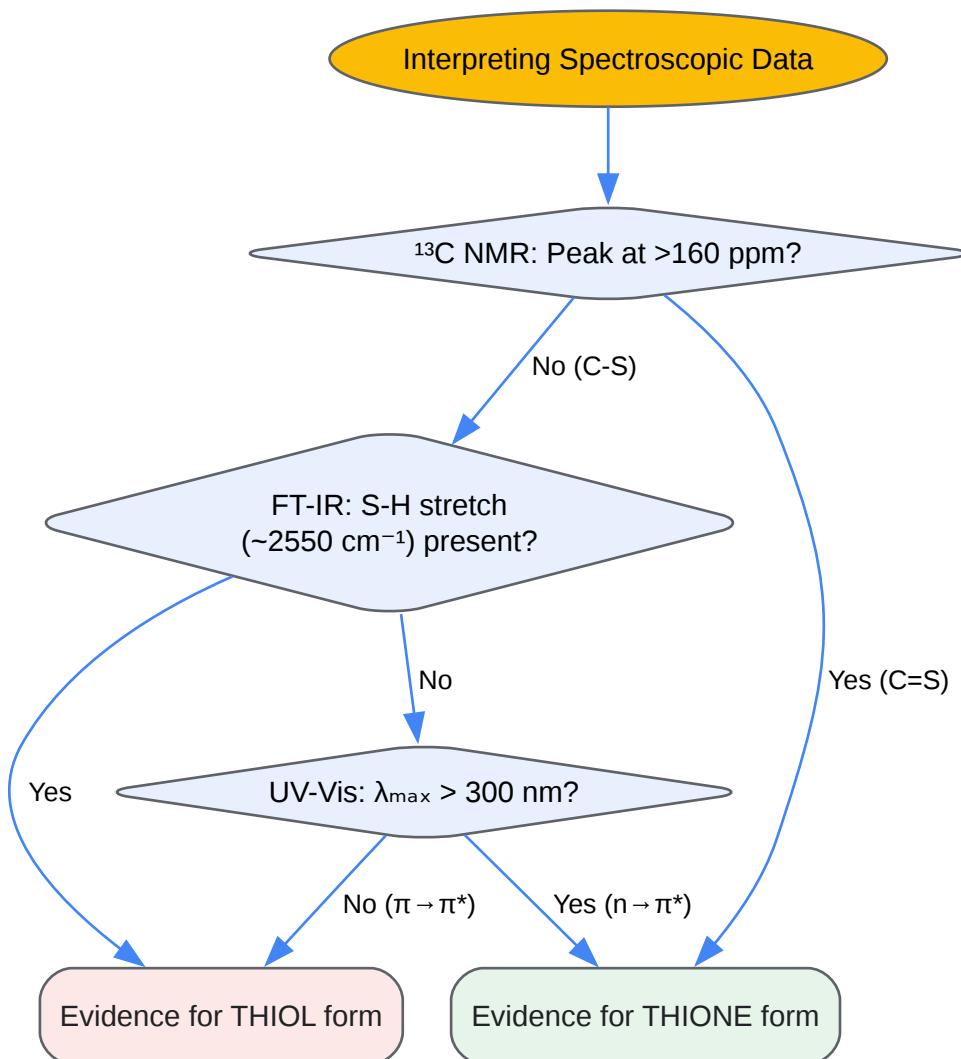
Q1: What are the thiol and thione tautomers in 1,2,4-triazole derivatives?

A: In 1,2,4-triazole derivatives substituted with a sulfur-containing group at position 3 (or 5), a prototropic tautomerism known as thiol-thione tautomerism occurs. This is an equilibrium between two forms:

- Thione form: Characterized by a carbon-sulfur double bond (C=S) and a proton on a nitrogen atom of the triazole ring.
- Thiol form: Characterized by a carbon-sulfur single bond with a proton on the sulfur atom (S-H), forming a mercapto group, and a carbon-nitrogen double bond (C=N) within the ring.

The equilibrium between these two forms can be influenced by factors such as the solvent, temperature, and the nature of substituents on the triazole ring.





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